

2-Chloro-4-methylpyrimidine-5-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidine-5-carboxylic acid

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Technical Guide: 2-Chloro-4-methylpyrimidine-5-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-4-methylpyrimidine-5-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document outlines its chemical structure, IUPAC name, physicochemical properties, plausible synthetic routes, and its role as a potential building block in the synthesis of bioactive molecules.

Chemical Structure and IUPAC Name

The chemical structure of **2-Chloro-4-methylpyrimidine-5-carboxylic acid** is characterized by a pyrimidine ring substituted with a chlorine atom at the 2-position, a methyl group at the 4-position, and a carboxylic acid group at the 5-position.

Chemical Structure:

IUPAC Name: **2-chloro-4-methylpyrimidine-5-carboxylic acid**

Physicochemical Properties

Quantitative data for **2-Chloro-4-methylpyrimidine-5-carboxylic acid** is not readily available in public databases. However, data for its ethyl ester, Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate, and the related precursor, 2-chloro-4-methylpyrimidine, are provided below for reference.^[1]

Property	Value (Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate)	Value (2-chloro-4-methylpyrimidine)
Molecular Formula	C ₈ H ₉ ClN ₂ O ₂	C ₅ H ₅ ClN ₂
Molecular Weight	200.62 g/mol	128.56 g/mol ^[1]
CAS Number	188781-08-0	13036-57-2 ^[1]
Appearance	Not specified	Pale yellow solid
Melting Point	Not specified	35-36 °C
Boiling Point	Not specified	94 °C at 12 mmHg
Solubility	Not specified	Soluble in Chloroform

Experimental Protocols

While a specific, validated experimental protocol for the synthesis of **2-Chloro-4-methylpyrimidine-5-carboxylic acid** is not extensively documented in peer-reviewed literature, a plausible synthetic route can be derived from the synthesis of its ethyl ester followed by hydrolysis.

Synthesis of Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate

A common method for the synthesis of pyrimidine-5-carboxylates involves the condensation of an amidine with a suitably substituted three-carbon component.

Proposed Synthesis of 2-Chloro-4-methylpyrimidine-5-carboxylic acid via Hydrolysis

The hydrolysis of the ethyl ester, Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate, would be a standard procedure to obtain the target carboxylic acid.

Reaction:

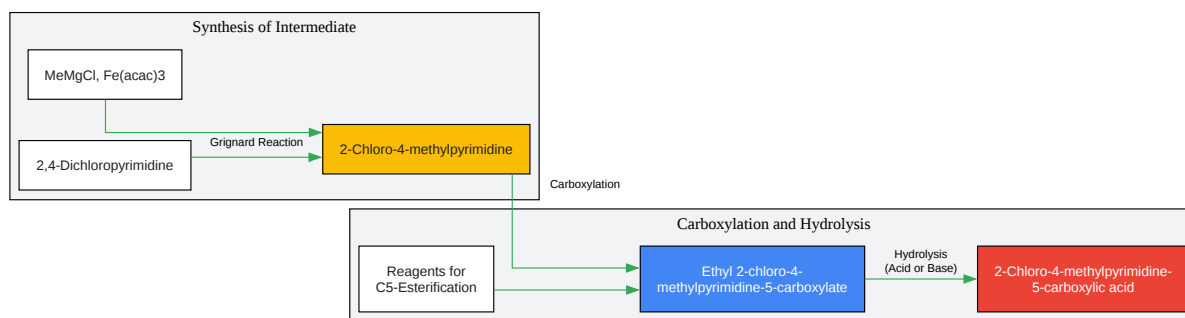
Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate + H₂O $\xrightarrow{\text{(Acid or Base Catalyst)}}$ **2-Chloro-4-methylpyrimidine-5-carboxylic acid** + Ethanol

General Protocol:

- Dissolve Ethyl 2-chloro-4-methylpyrimidine-5-carboxylate in a suitable solvent such as ethanol or a mixture of ethanol and water.
- Add an aqueous solution of a strong base (e.g., sodium hydroxide or potassium hydroxide) or a strong acid (e.g., hydrochloric acid or sulfuric acid).
- Heat the reaction mixture to reflux and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- If base hydrolysis was performed, acidify the mixture with a strong acid (e.g., HCl) to precipitate the carboxylic acid. If acid hydrolysis was used, the product may precipitate upon cooling or after partial removal of the solvent.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.
- Recrystallization from a suitable solvent may be performed for further purification.

Synthetic Workflow

The following diagram illustrates a potential synthetic pathway for **2-Chloro-4-methylpyrimidine-5-carboxylic acid**, starting from the synthesis of the key intermediate, 2-chloro-4-methylpyrimidine.



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Caption: Proposed synthetic workflow for **2-Chloro-4-methylpyrimidine-5-carboxylic acid**.

Applications in Drug Development

Pyrimidine derivatives are a well-established class of compounds in medicinal chemistry, with applications as antiviral, antibacterial, and anticancer agents. **2-Chloro-4-methylpyrimidine-5-carboxylic acid**, as a functionalized pyrimidine, serves as a valuable intermediate for the synthesis of more complex molecules. The chloro and carboxylic acid groups provide reactive handles for further chemical modifications, such as nucleophilic substitution and amide bond formation, enabling the generation of diverse chemical libraries for drug discovery screening.

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References

- 1. 2-Chloro-4-methylpyrimidine | C₅H₅ClN₂ | CID 11629607 - PubChem [pubchem.ncbi.nlm.nih.gov]
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